

Application Note: 2-Bromo-4-nitro-N-phenylaniline in Advanced Dye & Heterocycle Synthesis

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Compound of Interest

Compound Name: 2-Bromo-4-nitro-N-phenylaniline

CAS No.: 16588-27-5

Cat. No.: B1652964

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Executive Summary

2-Bromo-4-nitro-N-phenylaniline (also known as 2-bromo-4-nitrodiphenylamine) represents a critical "lynchpin" intermediate in the synthesis of high-performance disperse dyes and organic semiconductors. Its value lies in its asymmetric functionalization:

- The Nitro Group (-NO₂): Acts as a strong electron acceptor, establishing the "pull" in push-pull chromophores.
- The Diphenylamine Core: Provides the electron-rich "push" system and excellent thermal stability.
- The Ortho-Bromine (-Br): The crucial reactive handle. Unlike simple nitro-anilines, this bromine atom allows for late-stage divergence—either via nucleophilic substitution (to deepen color) or metal-catalyzed cyclization (to form fused ring systems like carbazoles).

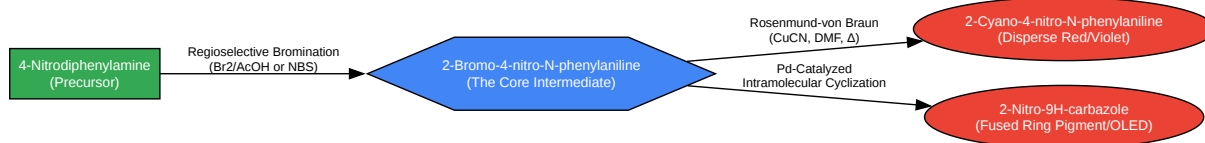
This guide details the protocols for synthesizing this core intermediate and leveraging it for two distinct applications: Bathochromic Disperse Dyes and Carbazole-based Pigments/OLEDs.

Molecular Architecture & Chromophoric Logic

The utility of **2-bromo-4-nitro-N-phenylaniline** is dictated by its electronic push-pull system.

- **Baseline Chromophore:** 4-Nitrodiphenylamine is typically yellow/orange (nm).
- **Bromine Effect:** The steric bulk of the ortho-bromine twists the phenyl rings slightly, but its electronegativity and heavy-atom effect typically induce a slight bathochromic (red) shift (10-20 nm) compared to the non-brominated parent.
- **Substitution Strategy:** Replacing the -Br with a cyano group (-CN) creates a significantly stronger electron-withdrawing auxiliary, shifting the absorption into the red/violet region (nm).

Visualizing the Synthetic Workflow



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Figure 1: Divergent synthetic pathways from the core intermediate. The bromine atom serves as the pivot point for either color tuning (Cyanation) or structural fusion (Cyclization).

Experimental Protocols

Protocol A: Regioselective Synthesis of the Core Intermediate

Objective: Synthesis of **2-Bromo-4-nitro-N-phenylaniline** from 4-nitrodiphenylamine.

Mechanism: Electrophilic Aromatic Substitution (EAS). The amine group directs the incoming bromine to the ortho position. The para position is blocked by the nitro group, ensuring high regioselectivity.

Materials:

- 4-Nitrodiphenylamine (1.0 eq)
- N-Bromosuccinimide (NBS) (1.05 eq)
- Acetonitrile (ACN) or Glacial Acetic Acid (AcOH)
- Temperature: 0°C to Room Temperature (RT)

Step-by-Step Procedure:

- Dissolution: Dissolve 10 mmol of 4-nitrodiphenylamine in 50 mL of ACN. Ensure complete solvation; mild heating (40°C) may be required, then cool to 0°C.
- Bromination: Add NBS (10.5 mmol) portion-wise over 20 minutes. Critical: Keep the reaction in the dark to prevent radical side reactions.
- Monitoring: Stir at RT for 4–6 hours. Monitor via TLC (Hexane/EtOAc 8:2). The product will appear as a spot slightly less polar than the starting material.
- Workup: Pour the reaction mixture into 200 mL of ice water. A yellow-orange precipitate will form.
- Purification: Filter the solid. Recrystallize from Ethanol/Water (9:1) to yield yellow needles.
 - Yield Target: >85%^[1]
 - Melting Point: ~108–110°C (Lit. value check required for specific polymorphs).

Protocol B: Synthesis of Disperse Red Analogs (Cyano-Substitution)

Objective: Replace -Br with -CN to induce a bathochromic shift for disperse dye applications.

Mechanism: Rosenmund-von Braun reaction (Nucleophilic Aromatic Substitution).

Materials:

- **2-Bromo-4-nitro-N-phenylaniline** (Core)
- Copper(I) Cyanide (CuCN) (1.2 eq)
- DMF or NMP (Solvent)
- FeCl₃ (for workup)[2]

Step-by-Step Procedure:

- Setup: In a dry flask under nitrogen, dissolve the Core intermediate (5 mmol) in anhydrous DMF (15 mL).
- Reagent Addition: Add CuCN (6 mmol).
- Reaction: Heat to reflux (150–160°C) for 6–12 hours. The color will darken significantly (Orange Deep Red/Violet).
- Oxidative Workup (Critical): Cool to 60°C. Pour the mixture into a solution of FeCl₃ (6g) in dilute HCl (20 mL) and water (100 mL).
 - Why? This decomposes the stable copper-amine complexes that form during the reaction, releasing the free organic nitrile.
- Isolation: Stir for 30 minutes, then extract with Ethyl Acetate. Wash organic layer with water and brine.
- Purification: Column chromatography (Silica, Hexane/DCM gradient).

Outcome: 2-Cyano-4-nitro-N-phenylaniline.

- Application: This molecule serves as a high-fastness Disperse Red dye for polyester, with improved sublimation fastness due to the polar cyano group.

Protocol C: Intramolecular Cyclization to Carbazoles

Objective: Synthesis of 2-nitro-9H-carbazole derivatives. Relevance: Carbazoles are superior hole-transport materials and high-stability pigments. Mechanism: Palladium-catalyzed intramolecular C-H amination.

Materials:

- **2-Bromo-4-nitro-N-phenylaniline**
- Pd(OAc)₂ (5 mol%)
- Ligand (e.g., Tricyclohexylphosphine or JohnPhos)
- Base: K₂CO₃ or Cs₂CO₃
- Solvent: Toluene or Xylene

Step-by-Step Procedure:

- Catalyst Prep: In a glovebox or under Argon, mix Pd(OAc)₂ and the ligand in Toluene. Stir for 15 mins to generate the active catalyst species.
- Reaction Assembly: Add the Core intermediate and carbonate base.
- Cyclization: Heat to 110–130°C for 12–24 hours.
 - Observation: Fluorescent properties often emerge as the planar carbazole system forms.
- Workup: Filter through a celite pad to remove Palladium black. Concentrate the filtrate.
- Purification: Recrystallization from Toluene/Hexane.

Analytical Characterization & Data

The following table summarizes the expected spectral shifts and physical properties for the core intermediate versus its derivatives.

Compound	Substituent (X)	Appearance	(nm)*	Electronic Effect
Precursor	H	Yellow Powder	~410	Baseline Push-Pull
Core Intermediate	Br	Orange Needles	~425	Weak Auxochrome
Dye Derivative	CN	Red/Violet Solid	~480–500	Strong Acceptor (Bathochromic)
Carbazole	(Fused Ring)	Yellow Fluorescent	~380 (Abs) / ~520 (Em)	Extended Conjugation/Rigidity

*Note:

values are approximate for methanolic solutions and will vary by solvent polarity (solvatochromism).

Troubleshooting & Optimization

Safety Warning

- Nitro Compounds: Potentially explosive if dried completely and subjected to shock or high heat. Always keep slightly moist during storage if possible.
- Cyanation: The Rosenmund-von Braun reaction generates cyanide waste. All aqueous waste must be treated with bleach (sodium hypochlorite) to oxidize cyanide before disposal.

Common Pitfalls

- Polybromination (Protocol A): If excess NBS is used or the temperature is too high, bromination may occur on the other phenyl ring (the unsubstituted N-phenyl ring).
 - Fix: Maintain strict stoichiometry (1.05 eq NBS) and keep temperature <25°C.

- Incomplete Cyanation (Protocol B): The reaction stalls at 60% conversion.
 - Fix: Switch solvent to NMP (higher boiling point) or use microwave irradiation (180°C, 30 mins) to push completion.
- Pd-Catalyst Poisoning (Protocol C): The nitro group can sometimes coordinate to Pd, reducing activity.
 - Fix: Use biaryl phosphine ligands (e.g., BrettPhos) which are bulky and prevent non-productive coordination.

References

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